

# "1,3-Propanediamine-2,2-D2" molecular weight and formula

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## Compound of Interest

Compound Name: 1,3-Propanediamine-2,2-D2

Cat. No.: B15341268

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## In-Depth Technical Guide: 1,3-Propanediamine-2,2-D2

Authored for: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the deuterated isotopologue of 1,3-Propanediamine, specifically **1,3-Propanediamine-2,2-D2**. The inclusion of deuterium at a specific molecular position is a critical technique in various research applications, including metabolic studies, pharmacokinetic analysis, and as a tool in mechanistic organic chemistry.

### Core Molecular Data

The fundamental properties of **1,3-Propanediamine-2,2-D2** are derived from its elemental composition. The standard molecular formula for 1,3-Propanediamine is  $C_3H_{10}N_2$ [1][2][3]. In the deuterated form, two hydrogen atoms on the second carbon atom are substituted with deuterium, an isotope of hydrogen with an atomic weight of approximately 2.014 amu[4][5][6].

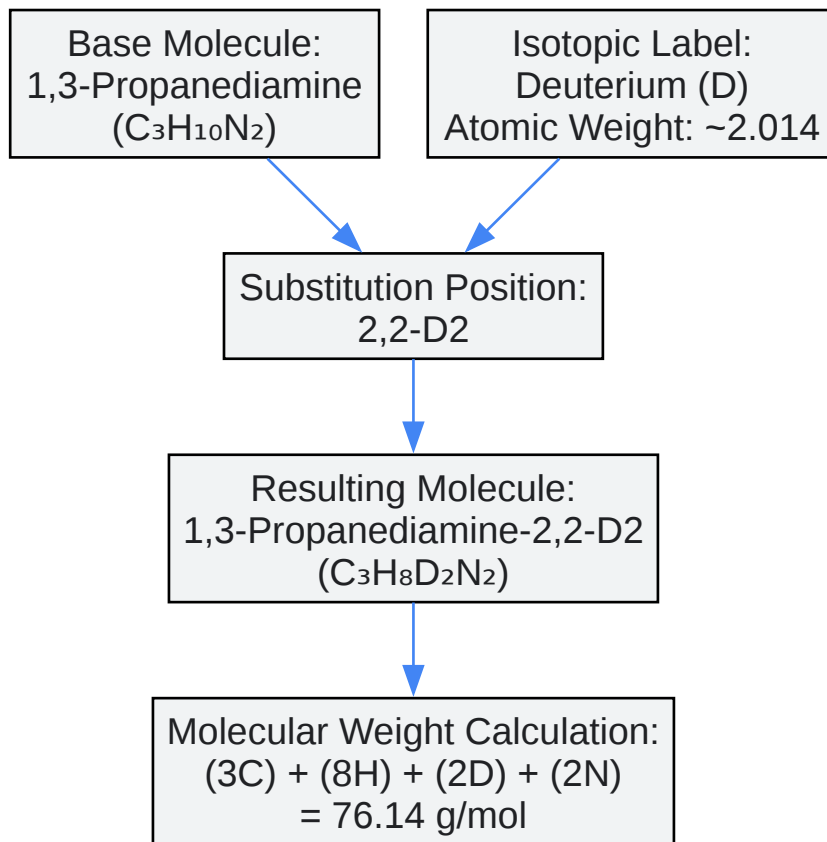
### Table 1: Molecular Formula and Weight

Property	Value	Notes
Molecular Formula	$C_3H_8D_2N_2$	Two hydrogen atoms at the C-2 position are replaced by deuterium.
Molecular Weight	76.14 g/mol	Calculated based on the atomic weights of Carbon (12.011), Hydrogen (1.008), Nitrogen (14.007), and Deuterium (2.014).
Parent Compound Formula	$C_3H_{10}N_2$	The non-deuterated 1,3-Propanediamine[1][2].
Parent Compound Molecular Weight	74.12 g/mol	As reported for the standard isotopologue[2].

## Experimental and Logical Representations

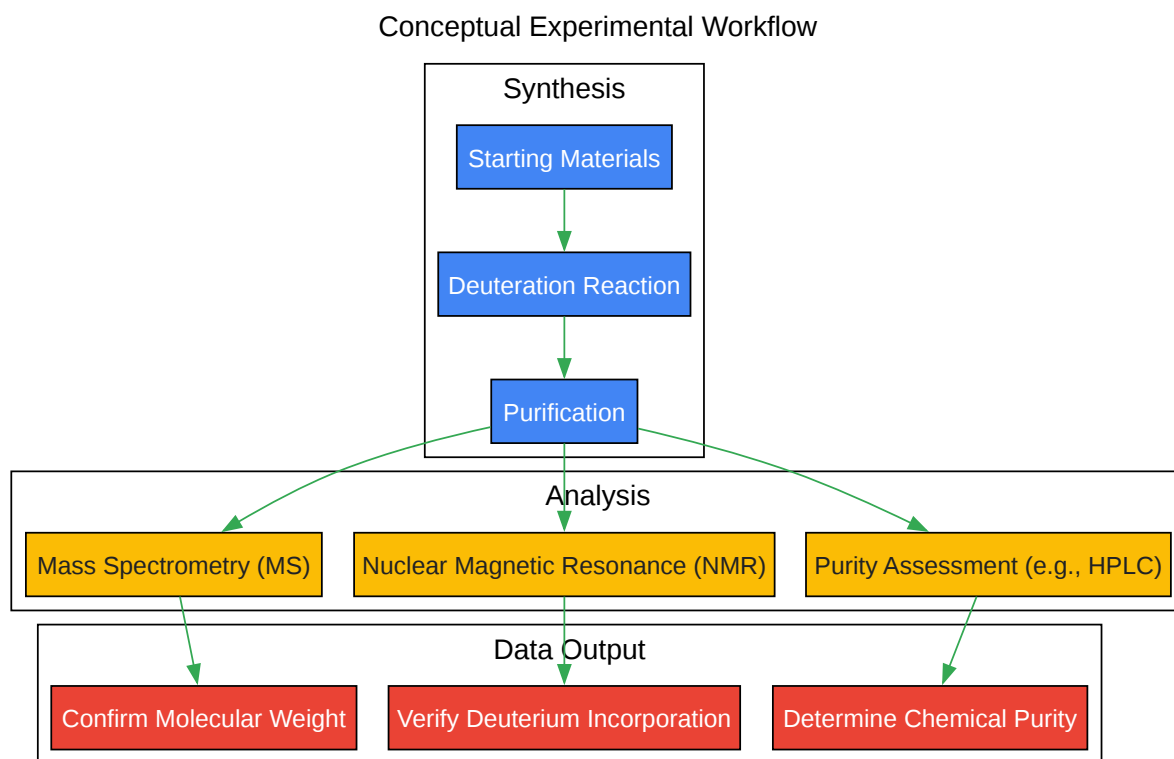
The following diagrams illustrate the logical relationship for determining the properties of the deuterated compound and a conceptual workflow for its analysis.

## Logical Derivation of Molecular Properties



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Caption: Logical workflow for deriving the molecular formula and weight of **1,3-Propanediamine-2,2-D2**.



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Caption: A conceptual workflow for the synthesis and analysis of isotopically labeled compounds.

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## References

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